

STF-118804 Solubility and Stock Solution Preparation

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Compound Focus: STF-118804

CAS No.: 894187-61-2

Cat. No.: S548918

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The solubility of **STF-118804** has been characterized primarily in DMSO. The table below summarizes the quantitative data available from different suppliers.

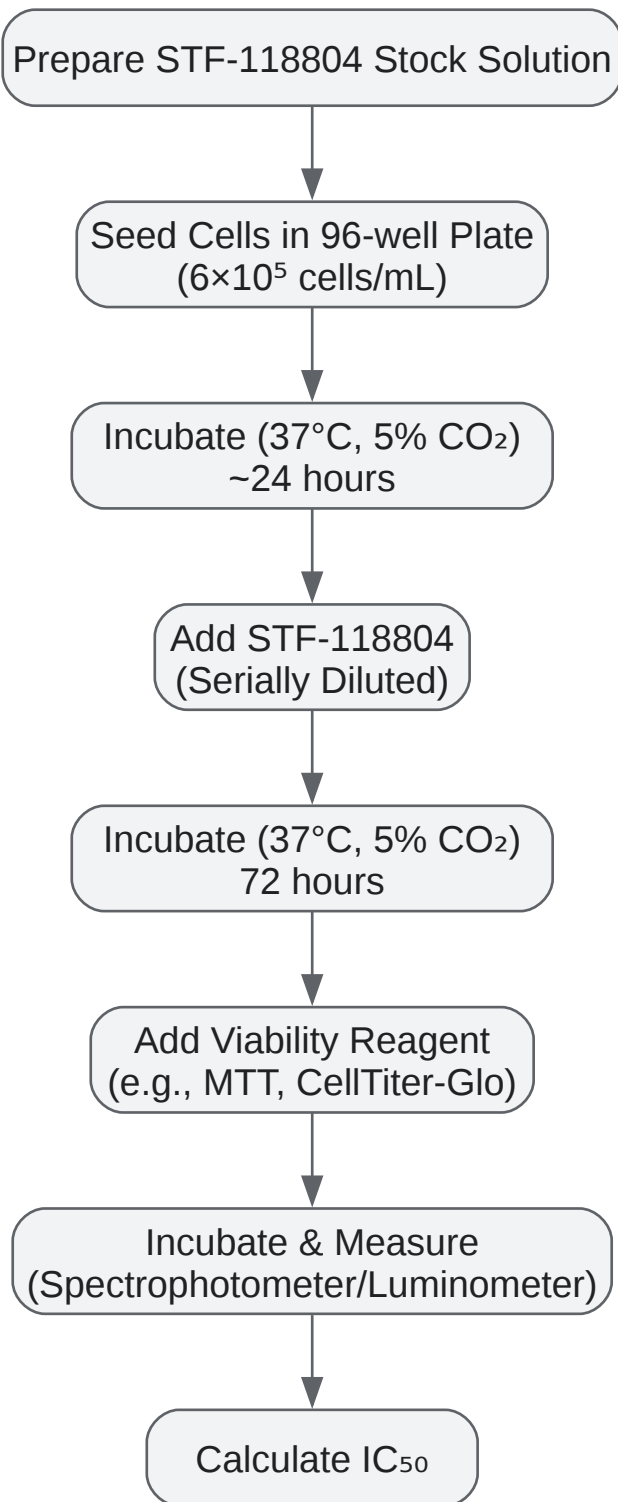
Source	Solubility in DMSO	Note
Selleckchem [1]	61 mg/mL (132.16 mM)	Validated by supplier; notes that moisture-absorbing DMSO reduces solubility.
TargetMol [2]	46.2 mg/mL (100.1 mM)	Sonication is recommended to aid dissolution.
MedChemExpress (MCE) [3]	25 mg/mL (54.17 mM)	Solution preparation requires ultrasonic treatment; notes that hygroscopic DMSO impacts solubility.
Tribioscience [4]	47 mg/mL	-
Sigma-Aldrich [5]	20 mg/mL	-
BioCrick [6]	≥ 31 mg/mL	"≥" indicates soluble, but saturation is unknown.
ApexBio [7]	≥19.1 mg/mL in DMSO	-

Key Considerations for Stock Solution Preparation:

- **Use Fresh, Anhydrous DMSO:** Hygroscopic DMSO (that has absorbed moisture from the air) can significantly reduce the solubility of the compound. Use a fresh, sealed bottle of anhydrous DMSO [1] [3].
- **Warm and Sonicate:** For consistent and complete dissolution, warm the vial to **37°C** and use a **sonication water bath** for a short period [6] [2].
- **Aseptic Filtration:** For cell culture work, sterilize the stock solution by filtering it through a 0.22 µm filter.

In Vitro Cell Culture Protocols

The following workflow and protocol detail the use of **STF-118804** for cell viability assays, based on published studies [8] [1].



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Detailed Protocol for Cell Viability Assay [8] [1] [3]:

- **Cell Seeding:** Seed your chosen cell lines (e.g., pancreatic cancer PDAC lines like Panc-1, PaTu8988t, or B-ALL lines like MV4-11, NALM-6) in a 96-well plate at a density of approximately **6×10⁵ cells per milliliter** (e.g., 100 μL per well). Include control wells with cells and medium only (untreated control) and wells with medium only (blank).
- **Cell Adherence:** Allow the cells to adhere and grow for about 24 hours in a standard incubator (37°C, 5% CO₂).
- **Compound Treatment:** Prepare a serial dilution of **STF-118804** in complete cell culture medium. The final concentration range tested in research is typically from **low nanomolar (e.g., 6.25 nM) up to 10 μM** [8] [3]. Add the diluted compound to the cells. Ensure each concentration is tested in replicates (e.g., triplicate).
- **Incubation:** Incubate the treated cells for **72 hours** at 37°C, 5% CO₂.
- **Viability Measurement:**
 - **MTT Assay:** Add MTT reagent to each well and incubate for several hours. The viable cells will convert MTT to purple formazan crystals. Dissolve the crystals with a solvent (e.g., DMSO or isopropanol) and measure the absorbance at 570 nm [8].
 - **CellTiter-Glo/Luminescence Assay:** Add an equal volume of CellTiter-Glo reagent to each well. After incubation, measure the luminescent signal, which is proportional to the amount of ATP present, an indicator of metabolically active cells [1].
- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control. The **IC₅₀ value** (half-maximal inhibitory concentration) can then be determined using software such as GraphPad Prism.

In Vivo Dosing Formulations

For preclinical animal studies, **STF-118804** is not soluble in water and requires specific formulations. The table below lists two validated in vivo formulations.

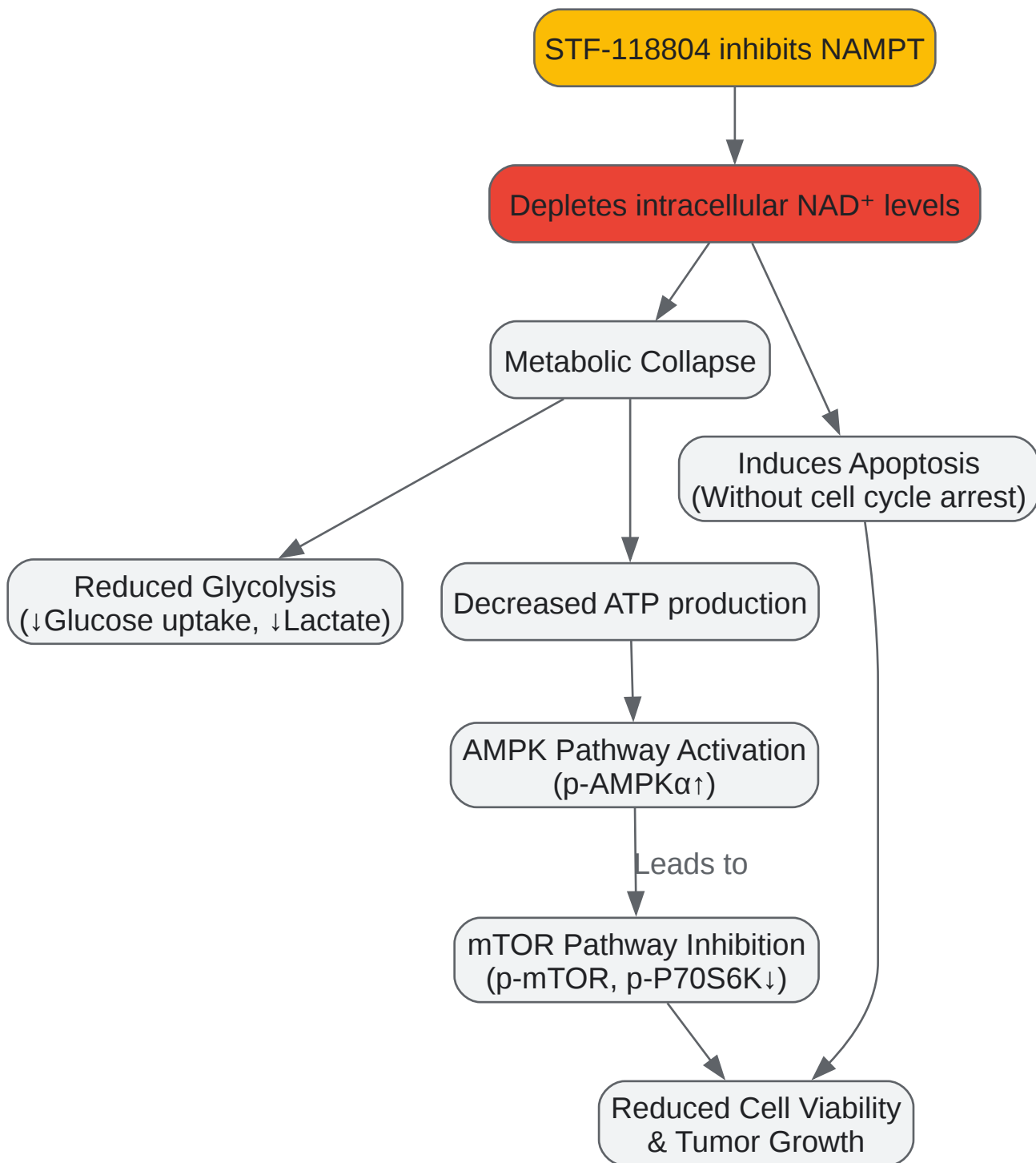
Formulation	Composition	Final Concentration	Administration & Notes
Homogeneous Suspension [1]	0.5% Carboxymethyl cellulose (CMC-Na)	5 mg/mL	Subcutaneous (s.c.) injection. A stable suspension.
Clear Solution [1]	5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH ₂ O	1 mg/mL	Subcutaneous (s.c.) injection. Validated for stability when fresh.

Formulation	Composition	Final Concentration	Administration & Notes
Clear Solution [1]	5% DMSO, 95% Corn Oil	0.3 mg/mL	Suitable for oral gavage or intraperitoneal (i.p.) injection.

Example In Vivo Dosing Regimen: In an orthotopic model of acute lymphoblastic leukemia, **STF-118804** was administered at **25 mg/kg**, twice daily, via subcutaneous injection for 20 days, which significantly improved survival [1] [2]. In a pancreatic cancer model, **25 mg/kg** administered via intraperitoneal injection for 3 weeks reduced tumor growth [3].

Mechanism of Action and Experimental Applications

STF-118804 is a highly specific inhibitor of **NAMPT (nicotinamide phosphoribosyltransferase)**, the rate-limiting enzyme in the NAD⁺ salvage pathway [5] [8] [9]. Its mechanism leads to several downstream effects that can be measured in experiments.



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Key Experimental Applications:

- **Studying Cancer Metabolism:** Use **STF-118804** to investigate the reliance of cancer cells on the NAD⁺ salvage pathway and to induce metabolic collapse [8].

- **Targeting Cancer Stem Cells:** The compound has shown efficacy in depleting leukemia-initiating cells (stem cells), making it a tool for studying this resistant cell population [5] [9].
- **Combination Therapy Studies:** **STF-118804** has shown additive effects when combined with chemotherapeutic agents like **gemcitabine, paclitaxel, and etoposide** in pancreatic cancer models [8] [10].
- **Rescue Experiments:** The effects of **STF-118804** can be reversed by adding exogenous **NMN (Nicotinamide Mononucleotide)**, the immediate product of the NAMPT reaction, to confirm on-target mechanism [8].

Storage and Handling

- **Powder:** Store the solid powder at **-20°C**, desiccated [6] [4]. Under these conditions, it is stable for at least **2 years** [4].
- **Stock Solution:** Aliquot and store DMSO stock solutions at **-20°C** or **-80°C**. While some suppliers indicate stability for up to **3 months** at -20°C [4], it is generally recommended to use the solution shortly after preparation for optimal results [7].

I hope these detailed application notes and protocols assist your research on **STF-118804**. Should you require specific information on a different cell line or assay, please feel free to ask.

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